

2-Methyl-4-octanone safety data sheet MSDS

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Compound Focus: 2-Methyl-4-octanone

CAS No.: 7492-38-8

Cat. No.: S1896240

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Chemical Identifiers and Properties

The table below summarizes the key identifying information and physical properties for **2-Methyl-4-octanone** from the search results.

Property	Value
CAS Registry Number	7492-38-8 [1] [2] [3]
Molecular Formula	C ₉ H ₁₈ O [1] [2] [3]
Molecular Weight	142.24 g/mol [2] [3] [4]
IUPAC Name	2-methyloctan-4-one [2] [3] [5]
Common Synonyms	2-Methyl-4-octanone; n-Butyl isobutyl ketone [3] [4]
Boiling Point	180°C at 760 mmHg [2] [3] [5]
Flash Point	57.6°C [3]
Density	0.814 g/cm ³ [3]
Index of Refraction	1.415 [2] [3] [5]

Safety Data Sheet (SDS) Source

The most direct link to a Safety Data Sheet for this compound is provided by the supplier Alfa Aesar (now part of Thermo Scientific Chemicals) [1].

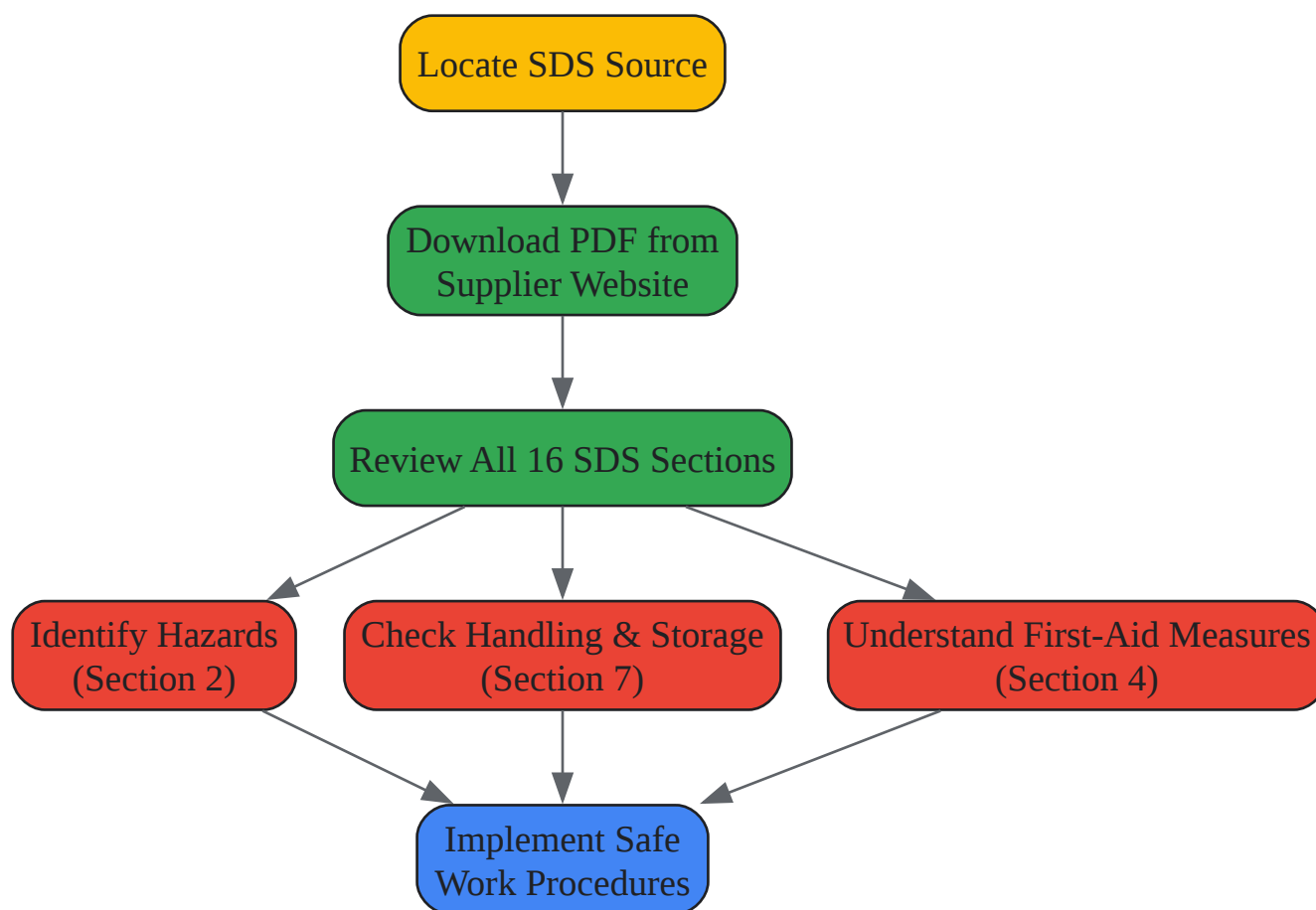
- **SDS Source:** You can view or download the SDS from the Alfa Aesar website via this link: [Link] [1].

Application and Handling Notes

- **Primary Use:** According to multiple supplier specifications, **2-Methyl-4-octanone** is used as a building block in ketone chemistry for **proteomics research** and as **pharmaceutical intermediates** [2] [5] [4].
- **Storage Recommendations:** The chemical should be **stored away from oxidizing agents** under cool, dry conditions in a well-sealed container [2] [5].

Guide to Accessing Full SDS Information

Since the full SDS document was not within the search results, the following diagram outlines the general process for obtaining and using a complete Safety Data Sheet.



Click to download full resolution via product page

Process for obtaining and utilizing a chemical Safety Data Sheet

How to Proceed for Complete Safety Information

For your in-depth technical guide, I recommend you take the following steps:

- **Download the SDS:** Use the provided Alfa Aesar link to access the full PDF, which will contain all mandatory sections of the SDS, including hazard identification, composition, and first-aid measures [1].
- **Consult Multiple Sources:** Check the websites of other suppliers like **Santa Cruz Biotechnology** and **Sigma-Aldrich** for their versions of the SDS, as different suppliers may provide additional handling details [4] [6].

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References

1. SDS of 2 - Methyl - 4 - Octanone , Safety , CAS... - chemBlink Data Sheets [chemblink.com]
2. - 2 - Methyl - 4 , 99%, Thermo Scientific... | Fisher Scientific octanone [fishersci.ca]
3. -methyloctan- 2 -one | CAS#:7492-38-8 | Chemsrvc 4 [chemsrc.com]
4. - 2 - Methyl - 4 | CAS 7492-38-8 | SCBT - Santa Cruz... octanone [scbt.com]
5. - 2 - Methyl - 4 , 99% | Fisher Scientific octanone [fishersci.ca]
6. - 2 - Methyl - 4 | 7492-38-8 octanone [sigmaaldrich.com]

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